

Calceolarioside B solubility issues DMSO concentration optimization

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Compound Focus: Calceolarioside B

CAS No.: 105471-98-5

Cat. No.: S628172

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Physical & Chemical Properties of Calceolarioside B

The table below summarizes the core physicochemical and solubility data for **Calceolarioside B** (CAS 105471-98-5), a natural product extracted from plants like *Akebia quinata* [1] [2].

Property	Value / Description
CAS Number	105471-98-5 [1]
Molecular Formula	$C_{23}H_{26}O_{11}$ [1]
Molecular Weight	478.45 g/mol [1] [3]
Purity	Typically $\geq 98\%$ [1]
Appearance	White to light yellow solid powder [1]
Solubility in DMSO	~ 250 mg/mL (~ 522.52 mM) [1]
Common Stock Concentration	95 mg/mL (198.55 mM). Note: Use fresh, dry DMSO as moisture absorption reduces solubility [3].

Stock Solution Preparation & Storage

For *in vitro* assays, DMSO is the recommended solvent. Follow these protocols for preparing and storing your stock solutions.

- **Stock Solution in DMSO**

- **Procedure:** To prepare a 100 mM stock solution, dissolve 47.8 mg of **Calceolarioside B** in 1 mL of pure, anhydrous DMSO [1].
- **Critical Note:** Always use fresh, dry DMSO. Moisture-absorbing DMSO significantly reduces the solubility of **Calceolarioside B** [3].
- **Aliquoting:** Once dissolved, prepare single-use aliquots to avoid repeated freeze-thaw cycles [1].

- **Storage Conditions**

- **Powder:** Store at -20°C; stable for at least 3 years under these conditions [1] [3].
- **DMSO Stock Solution:** For long-term storage, keep at -80°C for up to 6 months. For short-term use, store at -20°C for 1 month. **Protect from light** during storage and handling [1].

- **Working Solutions for Cellular Assays** The following formulations have been reported for diluting the DMSO stock for biological experiments [1]:

- **Formulation 1:** 10% DMSO + 40% PEG300 + 5% Tween80 + 45% Saline
- **Formulation 2:** 10% DMSO + 90% (20% SBE-β-CD in Saline)
- **Formulation 3:** 10% DMSO + 90% Corn Oil

Known Biological Activities & Experimental Notes

Calceolarioside B has been investigated for several biological activities, which can guide your experimental design.

Biological Activity	Experimental Findings	Citation
Aldose Reductase Inhibition	IC ₅₀ = 23.99 μM (Rat Lens Aldose Reductase - RLAR)	[1] [3]

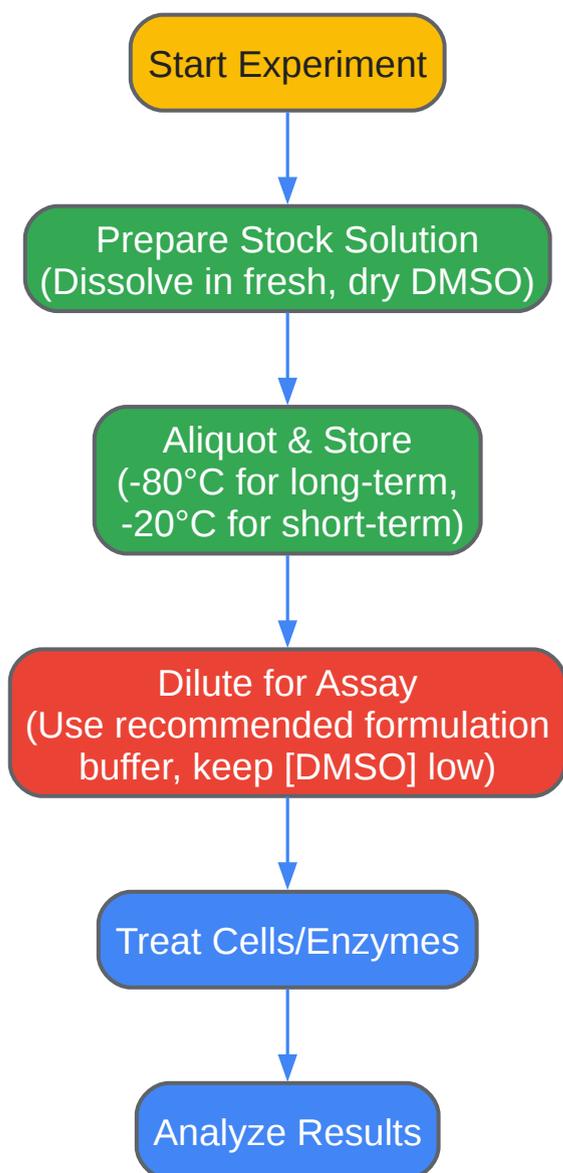
Biological Activity	Experimental Findings	Citation
Antioxidant Activity	IC ₅₀ = 94.60 μM (DPPH radical scavenging assay)	[1] [3]
Antiviral Activity (SARS-CoV-2)	Binds Omicron BA.2 Spike protein, inhibits pseudovirus entry into host cells by interfering with ACE2 receptor interaction.	[2]
Anti-inflammatory Activity	Reduces IL-6 expression and promotes macrophage switch from pro-inflammatory M1 to anti-inflammatory M2 phenotype.	[2]

Troubleshooting Common Issues

- **Precipitation in Solution:** If your compound precipitates upon dilution into aqueous buffers, ensure the DMSO concentration in the final working solution does not exceed 0.1-1%. Consider using one of the recommended formulation buffers (e.g., with PEG300 or SBE-β-CD) to improve solubility [1].
- **Loss of Activity:** This can be caused by improper storage. Always protect the compound and its solutions from light and moisture. Use aliquoted stock solutions to minimize freeze-thaw cycles [1] [3].

Experimental Workflow Guide

For a typical experiment investigating **Calceolarioside B**'s bioactivity, you can follow this general workflow. The key is to maintain compound stability and solubility at each step.



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References

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